

Measuring the Surface Tension of FC-100: An Application Note and Protocol

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Compound of Interest

Compound Name: *FLUORAD FC-100*

CAS No.: *147335-40-8*

Cat. No.: *B1174708*

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Introduction

Fluorad™ FC-100, chemically known as perfluorooctanesulfonate (PFOS), is a fluorosurfactant renowned for its ability to significantly reduce the surface tension of aqueous solutions.^[1] This property makes it a valuable component in various applications, including coatings, cleaning agents, and firefighting foams.^[1] In research and drug development, precise measurement of surface tension is critical for understanding and optimizing formulations, interfacial phenomena, and delivery systems. This document provides a detailed guide to the experimental setup and protocols for accurately measuring the surface tension of solutions containing FC-100.

Surface tension is a measure of the cohesive energy present at the interface of a liquid. It arises from the imbalance of intermolecular forces at the liquid's surface compared to the bulk. For surfactants like FC-100, the molecules preferentially accumulate at the surface, disrupting the cohesive forces and thereby lowering the surface tension. The extent of this reduction is dependent on the surfactant's concentration up to its critical micelle concentration (CMC).

This application note details two primary methods for measuring surface tension: the Pendant Drop method and the Du Noüy Ring method. Both are widely accepted and reliable techniques suitable for characterizing the surface properties of FC-100 solutions.

Data Presentation

The surface tension of aqueous solutions of FC-100 (PFOS) is highly dependent on its concentration. As a surfactant, FC-100 significantly lowers the surface tension of water even at low concentrations, reaching a minimum value at and above its Critical Micelle Concentration (CMC).

Concentration of FC-100 (PFOS)	Surface Tension (mN/m)
Pure Water	~72.8
Low Concentration	Decreases with increasing concentration
At Critical Micelle Concentration (CMC)	~33.0[2]
Above Critical Micelle Concentration (CMC)	Remains relatively constant

Note: The exact surface tension values will vary with the specific concentration, temperature, and purity of the components.

Experimental Protocols

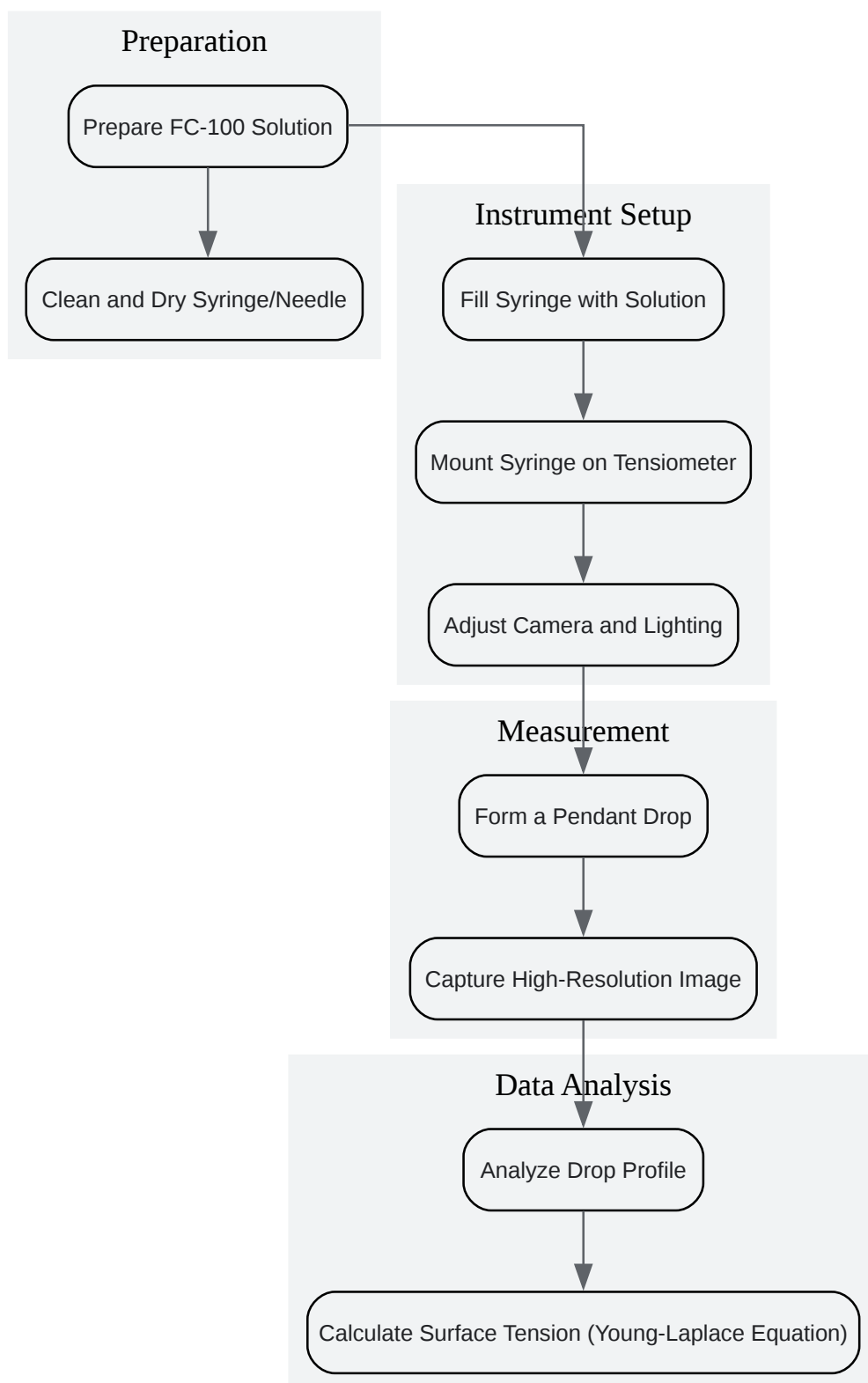
Two robust methods for determining the surface tension of FC-100 solutions are the Pendant Drop method and the Du Noüy Ring method.

Pendant Drop Method

This optical method determines surface tension by analyzing the shape of a pendant drop of the liquid. The shape of the drop is governed by the balance between gravity, which elongates the drop, and surface tension, which tends to keep it spherical.

- Optical Tensiometer (Goniometer) with a high-resolution camera
- Light source

- Syringe with a needle of appropriate diameter
- FC-100 solution of known concentration
- Glassware (beakers, flasks)
- Computer with image analysis software (e.g., ImageJ with a pendant drop plugin or dedicated tensiometer software)



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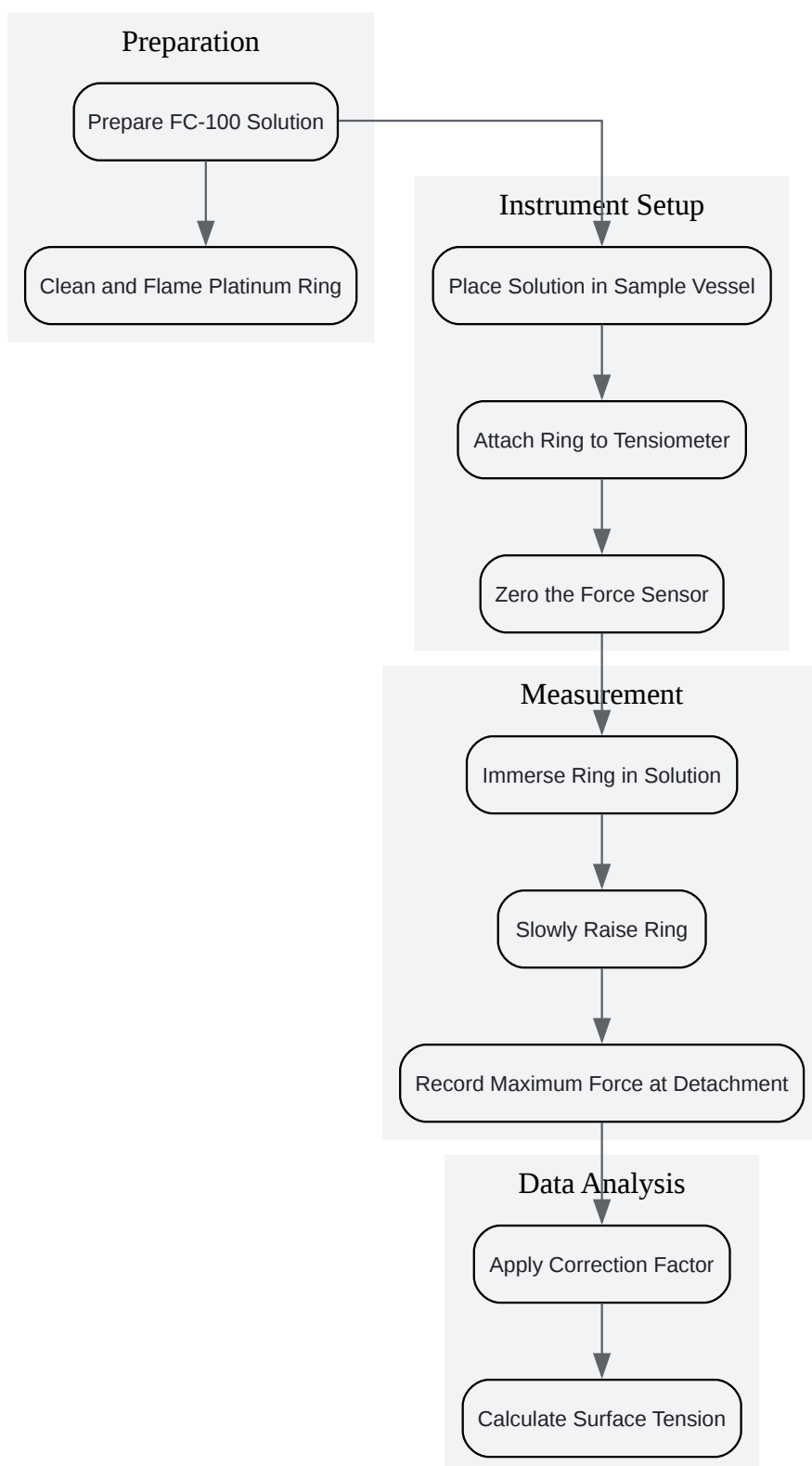
Caption: Experimental workflow for the Pendant Drop method.

- **Solution Preparation:** Prepare a solution of FC-100 at the desired concentration in deionized water. Ensure the solution is homogeneous.
- **Syringe Preparation:** Thoroughly clean the syringe and needle to remove any contaminants that could affect surface tension. Rinse with deionized water and the FC-100 solution to be tested.
- **Instrument Setup:**
 - Mount the syringe securely in the tensiometer's holder.
 - Position the light source and camera to obtain a clear, high-contrast image of the needle tip.
 - Calibrate the instrument according to the manufacturer's instructions.
- **Measurement:**
 - Carefully dispense a small droplet of the FC-100 solution from the needle tip. The drop should be large enough to be "pendant" (elongated by gravity) but not so large that it detaches.
 - Adjust the focus of the camera to get a sharp image of the drop's silhouette.
 - Capture a high-resolution image of the stable pendant drop.
- **Data Analysis:**
 - The software analyzes the captured image to determine the profile of the drop.
 - By fitting the drop shape to the Young-Laplace equation, which relates the pressure difference across the surface to the surface curvature, the software calculates the surface tension.
 - Repeat the measurement multiple times to ensure reproducibility and calculate an average value.

Du Noüy Ring Method

This classic tensiometric method measures the force required to detach a platinum-iridium ring from the surface of the liquid. The force measured is directly related to the surface tension.

- Force Tensiometer
- Platinum-iridium Du Noüy ring
- Sample vessel (e.g., a watch glass or a crystallizing dish)
- FC-100 solution of known concentration
- Bunsen burner or alcohol lamp for cleaning the ring
- Micrometer stage for precise vertical movement of the sample vessel



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References

- [1. PFAS - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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